

techniques for measuring the concentration of 1,1-Difluoroethane in air

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Compound of Interest

Compound Name: 1,1-Difluoroethane

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Application Notes for Measuring 1,1-Difluoroethane in Air

These application notes provide a comprehensive overview of established techniques for the quantitative analysis of **1,1-Difluoroethane** (DFE, HFC-152a) in air. The methodologies detailed are intended for use by researchers, scientists, and drug development professionals for environmental monitoring, occupational safety assessment, and quality control purposes.

Introduction

1,1-Difluoroethane is a colorless, odorless gas utilized as a refrigerant, an aerosol propellant, and in the manufacturing of other chemicals.^[1] Due to its widespread use, monitoring its concentration in ambient and workplace air is crucial for assessing potential exposure and ensuring safety. This document outlines two primary analytical techniques for the determination of **1,1-Difluoroethane** in air samples: Gas Chromatography (GC) and Fourier Transform Infrared (FTIR) Spectroscopy.

Analytical Techniques Overview

Gas Chromatography (GC) is a powerful and widely used technique for separating and quantifying volatile organic compounds (VOCs) like **1,1-Difluoroethane**. When coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS), GC provides high sensitivity and

selectivity. For air analysis, sample collection typically involves the use of sorbent tubes followed by thermal desorption, or whole air sampling into canisters.

Fourier Transform Infrared (FTIR) Spectroscopy offers a rapid and non-destructive method for identifying and quantifying gaseous compounds. Extractive FTIR involves drawing an air sample into a gas cell where its infrared absorption spectrum is measured. The concentration of **1,1-Difluoroethane** can be determined by analyzing the characteristic absorption bands in its spectrum.

Data Presentation

The following table summarizes the quantitative data for the described analytical methods.

Parameter	Gas Chromatography - Flame Ionization Detector (GC-FID) with Thermal Desorption	Gas Chromatography - Mass Spectrometry (GC-MS) with Canister Sampling (based on EPA TO-15)	Fourier Transform Infrared (FTIR) Spectroscopy (Extractive)
Analyte	1,1-Difluoroethane	1,1-Difluoroethane	1,1-Difluoroethane
Typical Limit of Detection (LOD)	~0.02 mg/L (in blood, adaptable to air) ^[2]	Compound-dependent, typically low ppb range	Compound-dependent, typically low ppm range
Typical Limit of Quantitation (LOQ)	~0.1 mg/L (in blood, adaptable to air) ^[2]	Compound-dependent, typically low ppb range	Compound-dependent, typically low ppm range
Linearity	Excellent, typically $R^2 > 0.99$ ^[2]	Excellent, typically $R^2 > 0.99$	Good, dependent on calibration
Primary Application	Trace-level quantification in occupational and environmental monitoring	Analysis of a wide range of VOCs in ambient air	Real-time or near real-time monitoring of specific gases
Selectivity	Good, based on retention time	Excellent, based on mass spectrum	Good, based on characteristic infrared absorption bands

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Protocol 1: Active Air Sampling using Sorbent Tubes and Analysis by GC-FID with Thermal Desorption

This protocol describes the collection of **1,1-Difluoroethane** from air onto a sorbent tube and subsequent analysis by gas chromatography with flame ionization detection.

1. Materials and Equipment:

- Sorbent tubes packed with a suitable sorbent (e.g., activated coconut shell charcoal).
- Personal sampling pump capable of operating at a constant flow rate.
- Tubing for connecting the sorbent tube to the pump.
- Thermal desorber coupled to a Gas Chromatograph with a Flame Ionization Detector (GC-FID).
- GC column suitable for separating volatile halogenated hydrocarbons (e.g., Restek RTX-BAC-1, 30 m x 0.53 mm ID or similar).
- High-purity gases: Helium or Nitrogen (carrier gas), Hydrogen, and Air (for FID).
- Certified gas standards of **1,1-Difluoroethane** for calibration.

2. Air Sampling Procedure:

- Calibrate the personal sampling pump to a known flow rate (e.g., 20-100 mL/min) using a calibrated flowmeter.
- Break the ends of a new sorbent tube.
- Connect the sorbent tube to the sampling pump with the arrow on the tube pointing towards the pump.
- Position the sorbent tube in the breathing zone of the worker or in the area to be sampled.
- Activate the pump and record the start time.
- Sample for a predetermined period to collect a sufficient volume of air (e.g., 5-10 liters).
- After sampling, turn off the pump, record the stop time, and remove the sorbent tube.

- Cap the ends of the sorbent tube and label it with a unique identifier.
- Record the sampling details, including sample ID, date, location, flow rate, and sampling duration.
- Prepare and analyze field blanks by handling and transporting them in the same manner as the samples, but without drawing air through them.

3. Analytical Procedure (Thermal Desorption GC-FID):

- Set up the thermal desorber and GC-FID according to the manufacturer's instructions.
- Typical GC-FID conditions:
 - Injector Temperature: 200°C
 - Oven Temperature Program: Isothermal at 40°C
 - Detector Temperature: 225°C
 - Carrier Gas Flow Rate: Set to achieve a linear velocity of approximately 40 cm/s.[3]
- Place the sampled sorbent tube into the thermal desorber.
- Heat the tube to desorb the trapped analytes onto a focusing trap.
- Rapidly heat the focusing trap to inject the analytes into the GC column.
- Acquire the chromatogram.
- Identify the **1,1-Difluoroethane** peak based on its retention time, as determined from the analysis of a standard.
- Quantify the amount of **1,1-Difluoroethane** by comparing the peak area to a calibration curve prepared from the gas standards.

4. Calibration:

- Prepare a series of calibration standards by injecting known volumes of the certified **1,1-Difluoroethane** gas standard onto clean sorbent tubes and analyzing them as described above.
- Plot the peak area versus the mass of **1,1-Difluoroethane** to generate a calibration curve.

Protocol 2: Whole Air Sampling in Canisters and Analysis by GC-MS (adapted from EPA Method TO-15)

This protocol outlines the collection of whole air samples in specially prepared canisters and analysis by gas chromatography-mass spectrometry.

1. Materials and Equipment:

- Evacuated and certified clean canisters (e.g., SUMMA® or Silonite® coated).
- Flow controller or critical orifice to regulate the sample collection rate.
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC column suitable for volatile organic compounds (e.g., 5% diphenyl / 95% dimethyl polysiloxane).
- High-purity helium carrier gas.
- Certified gas standards of **1,1-Difluoroethane** and internal standards.

2. Air Sampling Procedure:

- Record the initial vacuum of the evacuated canister.
- Attach the flow controller to the canister inlet.
- Place the canister in the desired sampling location.
- Open the canister valve to begin sample collection. The flow controller will regulate the filling rate for a time-integrated sample.

- After the desired sampling time, close the canister valve.
- Record the final pressure in the canister.
- Label the canister and record all sampling information.

3. Analytical Procedure (GC-MS):

- Pressurize the canister with a known amount of an internal standard.
- Connect the canister to the GC-MS sample introduction system.
- Typical GC-MS conditions:
 - Injector Temperature: 250°C
 - Oven Temperature Program: Start at 35°C, hold for 4 minutes, then ramp at 10°C/min to 150°C and hold for 2 minutes.[4]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[4]
 - MS Ionization Mode: Electron Ionization (EI) at 70 eV.[4]
 - MS Acquisition Mode: Scan mode for identification (e.g., m/z 35-250) or Selected Ion Monitoring (SIM) for enhanced sensitivity, monitoring characteristic ions for **1,1-Difluoroethane** (e.g., m/z 66, 51, 47).
- Introduce a specific volume of the air sample into the GC-MS.
- Acquire the chromatogram and mass spectra.
- Identify **1,1-Difluoroethane** by its retention time and the fragmentation pattern in its mass spectrum.
- Quantify the concentration using the internal standard method and a calibration curve.

4. Calibration:

- Prepare a multi-point calibration curve by analyzing canisters containing known concentrations of **1,1-Difluoroethane** and the internal standard.
- Plot the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.

Protocol 3: Extractive Fourier Transform Infrared (FTIR) Spectroscopy

This protocol describes the direct measurement of **1,1-Difluoroethane** in an air stream using an extractive FTIR spectrometer.

1. Materials and Equipment:

- Extractive FTIR spectrometer with a heated gas cell.
- Heated sampling line and pump.
- Particulate filter.
- Certified gas standards of **1,1-Difluoroethane**.
- Nitrogen gas for background spectra.

2. Analytical Procedure:

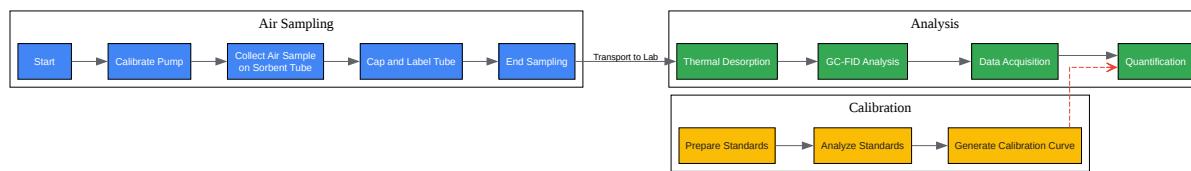
- Set up the FTIR spectrometer, heated sampling line, and gas cell according to the manufacturer's instructions. The sampling system should be heated to prevent condensation.
- Collect a background spectrum by filling the gas cell with nitrogen.
- Draw the air sample through the heated line and into the gas cell using the sampling pump.
- Continuously acquire infrared spectra of the sample gas.
- Identify and quantify **1,1-Difluoroethane** by comparing the sample spectrum to a reference spectrum of **1,1-Difluoroethane**. The analysis software will use specific absorption bands for

quantification, correcting for interferences from other gases like water vapor and carbon dioxide.

3. Calibration:

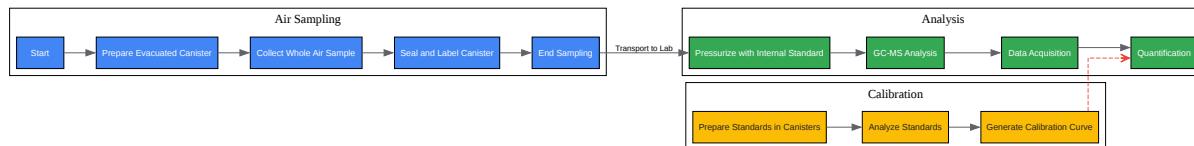
- Introduce known concentrations of the **1,1-Difluoroethane** gas standard into the FTIR spectrometer to generate a calibration file.
- The software uses this calibration to convert the absorbance at specific wavelengths to a concentration value.

Mandatory Visualization



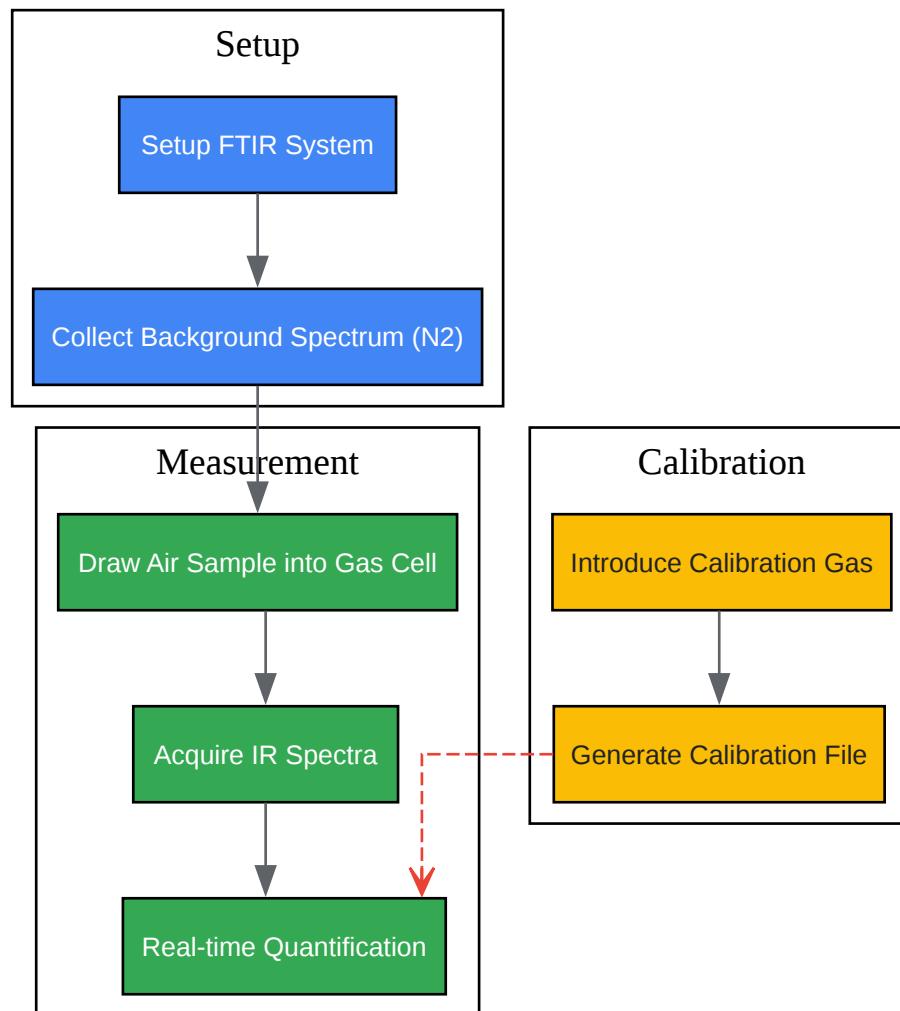
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Caption: Workflow for GC-FID analysis of **1,1-Difluoroethane**.



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Caption: Workflow for GC-MS analysis of **1,1-Difluoroethane**.



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Caption: Workflow for Extractive FTIR analysis.

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